

quantitative analysis of IR3535 in environmental samples

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Compound of Interest

Compound Name: Ethyl butylacetylaminopropionate

CAS No.: 52304-36-6

Cat. No.: B1671960

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Application Note: AN-IR3535-ENV-01

Topic: Quantitative Analysis of **Ethyl Butylacetylaminopropionate** (IR3535®) in Environmental Samples

Introduction: The Need for Environmental Monitoring of IR3535®

Ethyl 3-(N-acetyl-N-butyl)aminopropionate, widely known by its trade name IR3535®, is a synthetic, broad-spectrum insect repellent.[1][2][3] Developed in the 1970s by Merck KGaA, its chemical structure is based on the naturally occurring amino acid β -alanine.[4] Due to its favorable safety profile and excellent skin tolerance, IR3535® is used in numerous topical formulations worldwide to repel mosquitoes, ticks, and other biting insects, thereby helping to prevent vector-borne diseases.[1][4][5][6] The World Health Organization (WHO) classifies its toxicity as "unlikely to present acute hazard in normal use".[4]

While designed for direct application to human skin, the widespread use of IR3535®-containing products inevitably leads to its introduction into the environment. This occurs primarily through

wash-off from skin during bathing or recreational water activities, entering municipal sewer systems and subsequently, aquatic ecosystems. Although considered biodegradable, understanding its concentration, fate, and potential ecotoxicological impact in environmental compartments is crucial for a comprehensive risk assessment.[7]

This application note provides a detailed guide for the quantitative analysis of IR3535® in environmental matrices, specifically water and soil. We present robust, validated methodologies using High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS), covering the entire workflow from sample collection to final data analysis.

Physicochemical Properties of IR3535®

A thorough understanding of the analyte's properties is fundamental to developing effective extraction and analytical methods. IR3535® is a moderately polar and water-soluble compound, which dictates the choice of solvents and sorbents for sample preparation.

Property	Value	Source
IUPAC Name	Ethyl 3-(N-butylacetamido)propanoate	[3]
CAS Number	52304-36-6	[1]
Molecular Formula	C ₁₁ H ₂₁ NO ₃	[1][8]
Molar Mass	215.29 g·mol ⁻¹	[3]
Appearance	Clear, colorless to slightly yellow, odorless oil	[3][4][8]
Vapor Pressure	0.15 Pa at 20°C	[1]
Water Solubility	Moderately soluble; 70 g/L at 20°C	[3]
log P (Octanol-Water)	1.7 at 23°C	[3][9]
Stability	Hydrolyzed by strong acids and alkaline solutions. Stable at pH 6.5-8.0.	[8]

Analytical Strategies: A Comparative Overview

The choice of analytical instrumentation depends on the required sensitivity, selectivity, and the complexity of the sample matrix.

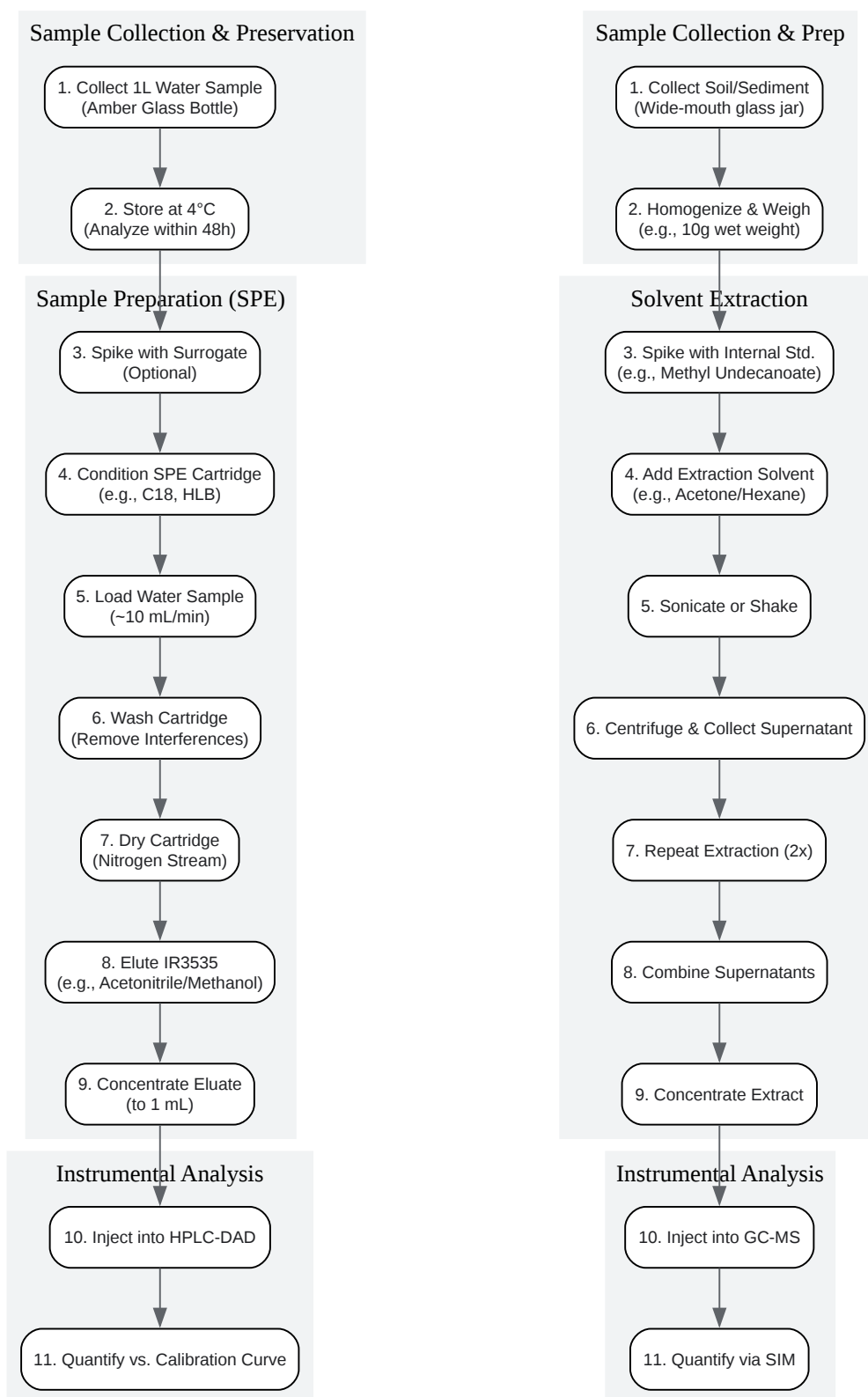
- High-Performance Liquid Chromatography with Diode Array Detection (HPLC-DAD): This is a robust and widely accessible technique suitable for quantifying IR3535® at moderate concentrations.[\[2\]](#)[\[6\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) Its primary advantage is that it does not require derivatization. Detection is typically performed at a low UV wavelength (~210-220 nm).[\[2\]](#)[\[11\]](#)[\[12\]](#)
- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS offers superior selectivity and sensitivity, making it ideal for trace-level detection and confirmatory analysis.[\[13\]](#) Given that IR3535® is a semi-volatile compound, it is amenable to GC analysis. The WHO/CIPAC reference method for determining IR3535® content in technical material is based on gas chromatography with a flame ionization detector (GC-FID).[\[1\]](#)

This guide will detail protocols for both HPLC-DAD for routine screening and GC-MS for high-sensitivity and confirmatory analysis.

Protocol 1: Analysis of IR3535® in Water Samples via SPE and HPLC-DAD

This protocol is optimized for surface water, groundwater, and wastewater effluent. The core of this method is the pre-concentration of the analyte from a large water volume using Solid-Phase Extraction (SPE).

Experimental Workflow for Water Samples



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Workflow for IR3535® analysis in soil/sediment samples.

Materials and Reagents

- IR3535® analytical standard ($\geq 99\%$ purity)
- Internal Standard (IS): e.g., Methyl undecanoate
- GC-grade solvents: Acetone, Hexane, Dichloromethane
- Anhydrous sodium sulfate
- Centrifuge and centrifuge tubes (50 mL)
- Ultrasonic bath or mechanical shaker

Step-by-Step Protocol

Part A: Sample Preparation and Extraction

- Sample Preparation: Homogenize the collected soil/sediment sample. Weigh approximately 10 g of the sample into a 50 mL centrifuge tube.
- Spiking: Spike the sample with an appropriate amount of internal standard solution.
- Extraction: Add 20 mL of a 1:1 (v/v) mixture of acetone and hexane to the tube.
- Sonication: Tightly cap the tube and sonicate in an ultrasonic bath for 15 minutes. Alternatively, shake vigorously on a mechanical shaker for 30 minutes.
- Centrifugation: Centrifuge the sample at 3000 rpm for 10 minutes to separate the solid and liquid phases.
- Collection: Carefully decant the supernatant (the solvent layer) into a clean flask.
- Repeat Extraction: Repeat the extraction process (steps 3-6) two more times with fresh solvent. Combine all supernatants.
- Drying & Concentration: Pass the combined extract through a funnel containing anhydrous sodium sulfate to remove any residual water. Concentrate the extract to a final volume of 1 mL under a gentle stream of nitrogen.

Part B: GC-MS Analysis

- Instrument Conditions: Set up the GC-MS system according to the parameters below.

Parameter	Condition
GC Column	DB-5ms or equivalent (30 m x 0.25 mm, 0.25 μ m film)
Injector	Splitless, 250°C
Oven Program	80°C (hold 2 min), ramp to 280°C at 10°C/min, hold 5 min
Carrier Gas	Helium, constant flow of 1.2 mL/min
MS Source Temp	230°C
MS Quad Temp	150°C
Ionization Mode	Electron Ionization (EI), 70 eV
Acquisition Mode	Selected Ion Monitoring (SIM)
Quantifier Ion	To be determined from IR3535® mass spectrum
Qualifier Ions	To be determined from IR3535® mass spectrum

- Calibration: Prepare a series of calibration standards containing IR3535® and a fixed concentration of the internal standard.
- Quantification: Inject the prepared sample extract. Identify IR3535® by its retention time and the ratio of its qualifier ions to the quantifier ion. Quantify using the ratio of the IR3535® quantifier ion peak area to the internal standard peak area.

Method Validation and Performance

Any analytical method must be validated to ensure the data it produces is reliable. Key validation parameters from published literature are summarized below.

Parameter	HPLC-DAD Method	Source
Linearity Range	0.5 - 40 mg/L	[2]
Correlation Coeff. (r^2)	>0.997	[2][12]
Limit of Detection (LOD)	0.003 - 1 μ M	[6][12]
Limit of Quantification (LOQ)	0.06 - 10 μ M	[2][12]
Recovery	94.7% – 109.2%	[2][9]
Precision (RSD)	< 2%	[6]

Note: Performance characteristics for the GC-MS method must be established in the laboratory through a similar validation process, as specific environmental matrices will influence LOD, LOQ, and recovery.

Conclusion

The protocols detailed in this application note provide robust and reliable frameworks for the quantitative analysis of the insect repellent IR3535® in environmental water and soil samples. The HPLC-DAD method offers a cost-effective and straightforward approach for routine monitoring, while the GC-MS method provides the high sensitivity and selectivity required for trace-level detection and confirmatory analysis in complex matrices. Proper sample handling, adherence to quality control procedures, and thorough method validation are paramount to generating accurate and defensible environmental data.

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